

Malic acid 4-Me ester molecular weight and formula

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Compound of Interest

Compound Name: Malic acid 4-Me ester

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Technical Data: Malic Acid 4-Me Ester

This document provides the core physicochemical properties of **Malic Acid 4-Me Ester**, a derivative of malic acid. The information is intended for researchers, scientists, and professionals in drug development and chemical synthesis.

Core Properties

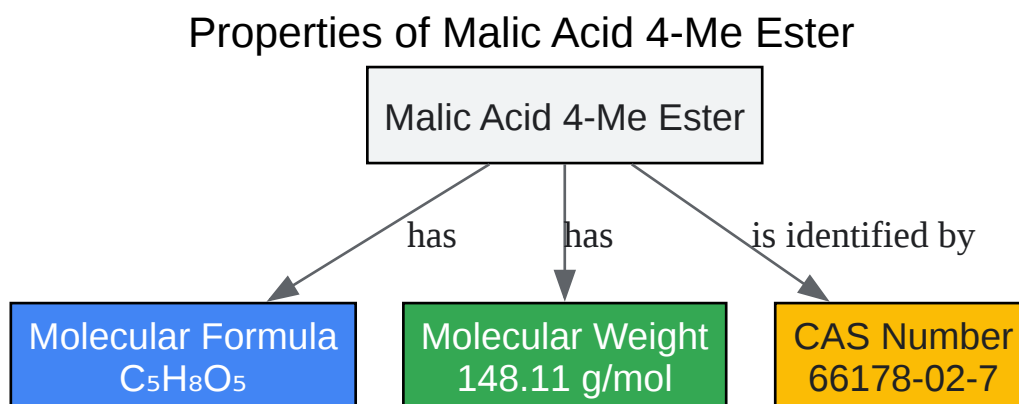
Malic acid 4-Me ester, also known as 4-methyl malate, is a mono-methyl ester of malic acid. Its fundamental molecular attributes are summarized below.

Property	Value	Citations
Molecular Formula	C ₅ H ₈ O ₅	[1][2][3][4]
Molecular Weight	148.11 g/mol	[1][2]
CAS Number	66178-02-7	[1][2][3][5]

Chemical Structure and Properties

The structure of **malic acid 4-Me ester** consists of a four-carbon dicarboxylic acid backbone (butanedioic acid) with a hydroxyl group at the C-2 position and a methyl ester at the C-4 carboxyl group.

As the user's request for experimental protocols and signaling pathways is not applicable to the query for basic molecular properties, a visualization of the relationship between the compound and its key identifiers is provided below.



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Caption: Relationship between **Malic Acid 4-Me Ester** and its key properties.

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